

Application Notes and Protocols: Urolithin D in Animal Models of Metabolic Disease

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Compound of Interest

Compound Name: Urolithin D

Cat. No.: B031458

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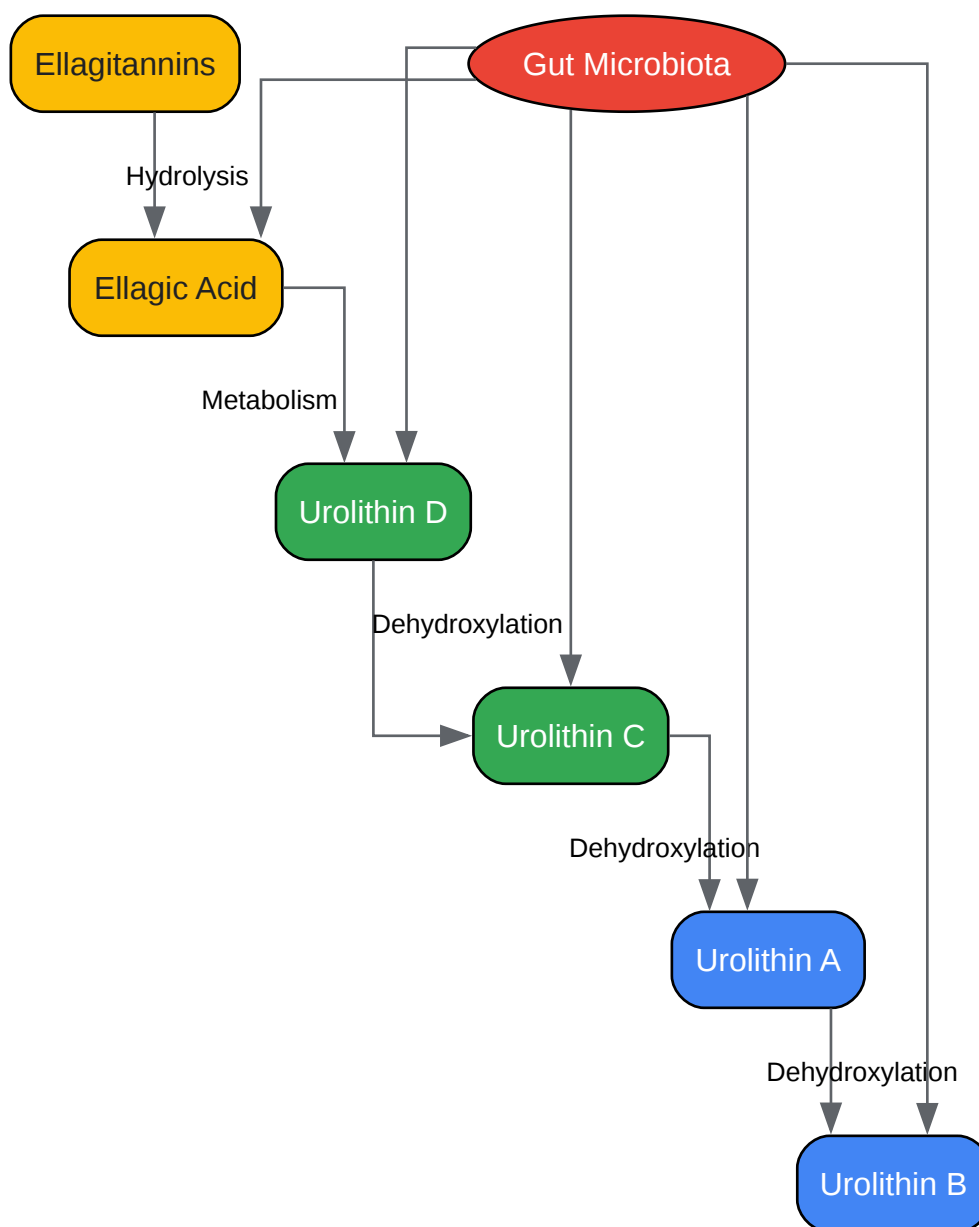
Introduction

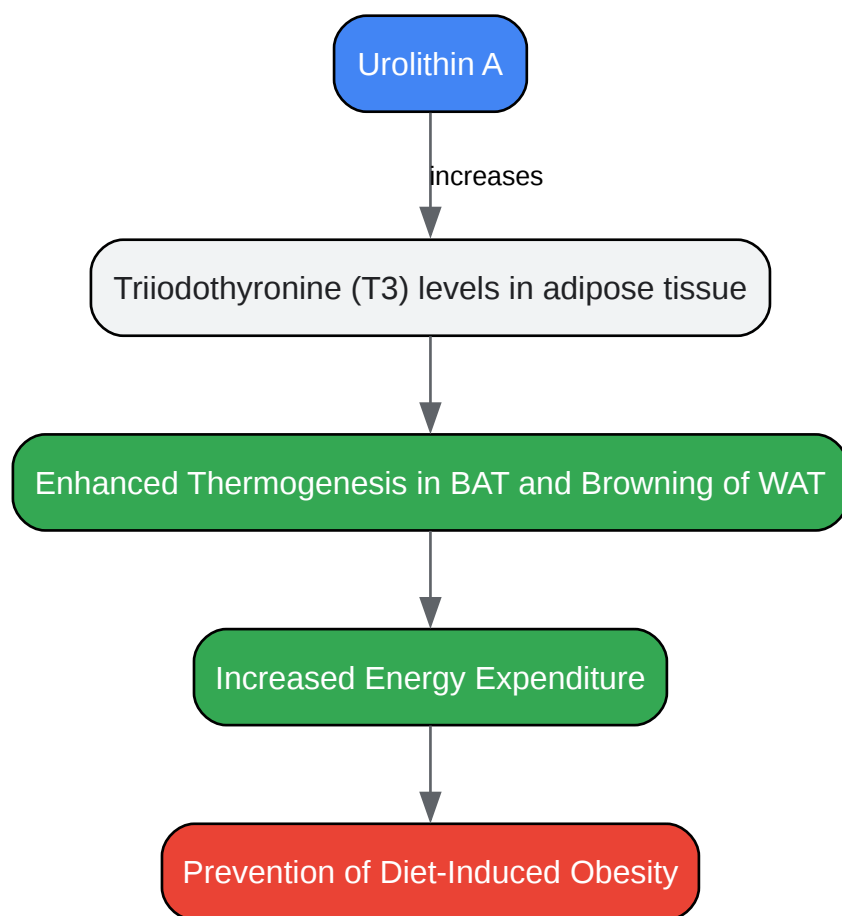
Urolithins, the gut microbiota-derived metabolites of ellagitannins found in foods like pomegranates, berries, and walnuts, have garnered significant attention for their potential therapeutic effects in a range of chronic diseases.[1][2] The primary urolithins—A, B, C, and D—are produced sequentially through microbial metabolism of ellagic acid in the gut.[2][3] While extensive research has focused on the roles of Urolithin A (UroA) and Urolithin B (UroB) in metabolic disorders, there is a notable scarcity of in vivo animal data specifically for **Urolithin D** (UroD).[4]

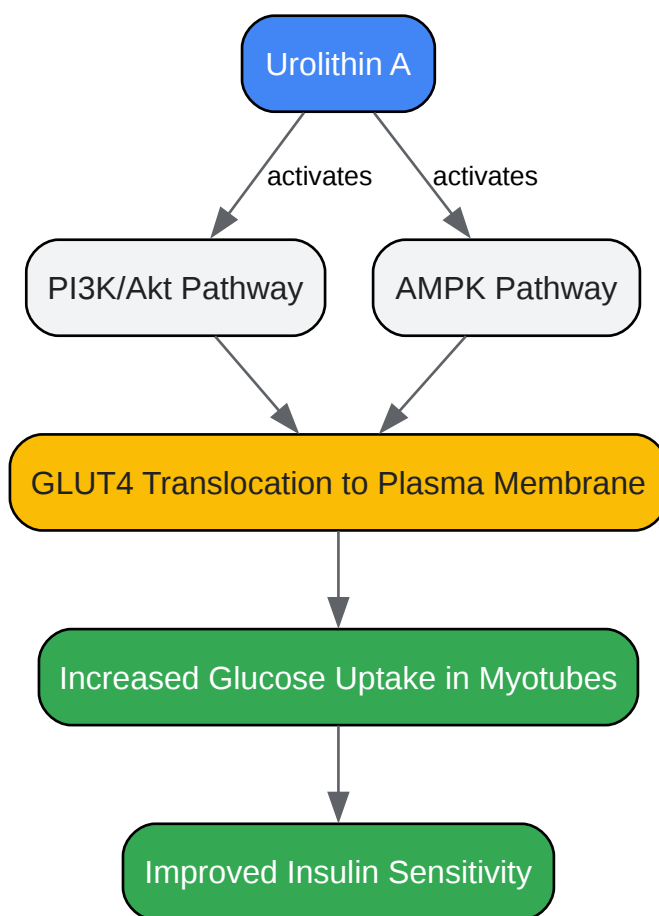
These application notes provide a comprehensive overview of the current state of research on urolithins in animal models of metabolic disease. Given the limited in vivo data for UroD, we summarize the key findings for UroA and UroB to serve as a valuable reference and guide for future research into the therapeutic potential of all urolithins, including UroD. We also include the available in vitro data for UroD to highlight its potential mechanisms of action.

Metabolic Pathway of Urolithins

The transformation of dietary ellagitannins and ellagic acid into urolithins is a multi-step process carried out by the gut microbiota.[1] This pathway underscores the importance of a healthy gut microbiome in producing these bioactive compounds. **Urolithin D** is an intermediate metabolite in the pathway leading to Urolithin A and B.[1]







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References

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